

9,9-Bis(6-bromohexyl)fluorene solubility DMSO THF

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 9,9-Bis(6-bromohexyl)fluorene

CAS No.: 269059-34-9

Cat. No.: S3139900

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Compound Identification

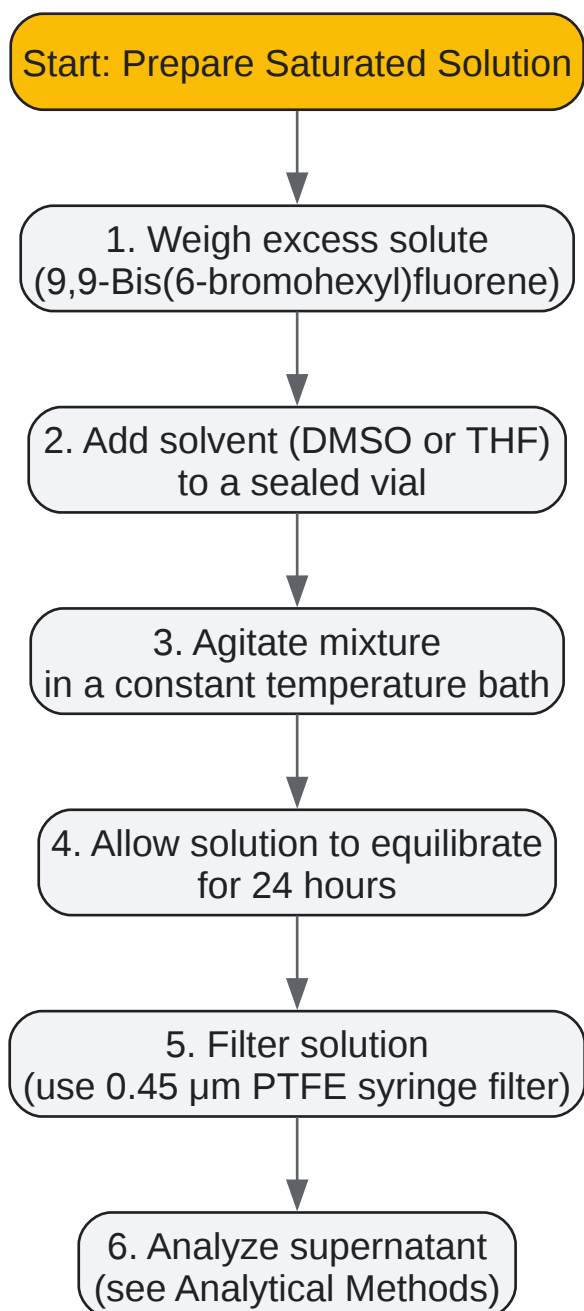
The table below summarizes the available identifiers for **9,9-Bis(6-bromohexyl)fluorene**, which is a key intermediate in synthetic chemistry [1].

Property	Description
CAS Number	Information not found in search results
Molecular Formula	$C_{25}H_{32}Br_2$ [2]
PubChem CID	46210665 [2]
Related Compound	2,7-Dibromo-9,9-bis(6-bromohexyl)fluorene (CAS 570414-33-4) [3] [4] [5]

Proposed Experimental Protocol for Solubility Determination

In the absence of pre-existing data, you can determine the solubility through experimental methods. Here is a detailed protocol for determining solubility using the **shake-flask method**, which is a standard classical

approach.



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Experimental workflow for solubility determination

Step 1: Saturation and Equilibration

- **Preparation:** Weigh an amount of **9,9-Bis(6-bromohexyl)fluorene** that significantly exceeds its expected solubility into a glass vial with a secure lid (e.g., a 4 mL screw-thread vial).
- **Addition of Solvent:** Add a known, precise volume (e.g., 2.0 mL) of the solvent (anhydrous DMSO or THF) to the vial.
- **Agitation and Equilibration:** Place the sealed vial in a temperature-controlled shaker or water bath. Agitate the mixture continuously for **24 hours** at a constant temperature (e.g., 25°C) to ensure equilibrium between the dissolved and undissolved solute is reached.

Step 2: Sampling and Separation

- **Phase Separation:** After the equilibration period, allow any undissolved material to settle. For a more precise separation, pass the mixture through a **0.45 µm PTFE (polytetrafluoroethylene) syringe filter**. Ensure the first few drops of the filtrate are discarded to avoid adsorption effects on the filter membrane.
- **Important Consideration:** Perform the filtration and subsequent handling steps quickly if the solvent is THF, as it is volatile and may evaporate, concentrating the solution.

Step 3: Quantitative Analysis

The concentration of the solute in the saturated filtrate can be determined using one of the following methods:

- **Gravimetric Analysis:** Evaporate a known, precise volume of the filtered solution to dryness under an inert gas stream (e.g., nitrogen). Weigh the residual solid to directly calculate the mass of solute dissolved per unit volume of solvent.
- **UV-Vis Spectrophotometry:** Dilute the filtered solution to a suitable concentration and measure its absorbance using a UV-Vis spectrometer. The concentration must be determined by comparison to a previously established calibration curve of the compound in the same solvent.

Key Considerations for Your Research

- **Solvent Properties:** The choice between DMSO and THF is critical. **DMSO** is a high-boiling, polar aprotic solvent with very low volatility, making it easier to handle in gravimetric analysis. **THF** is more volatile, which can lead to experimental error, and may require more careful sealing and faster processing.

- **Safety and Handling:** While specific hazard information for **9,9-Bis(6-bromohexyl)fluorene** was not located, similar brominated compounds can be skin and eye irritants [4]. Always consult relevant Safety Data Sheets (SDS) and conduct experiments using appropriate personal protective equipment (PPE) like gloves and safety glasses in a fume hood.
- **Compound Purity:** The purity of the starting material will significantly impact your results. Sourcing from a reputable supplier and confirming purity via HPLC (if possible) is recommended. Commercial suppliers like TCI America offer high-purity (>98%) related fluorene derivatives [4] [6].

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References

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